Statistical Analysis of C8 Health Project Data: Application Notes and Protocols

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These application notes provide a detailed overview of the statistical analysis of data from the C8 Health Project, a large-scale epidemiological study that investigated the health effects of exposure to perfluorooctanoic acid (PFOA, or C8) in communities near the DuPont Washington Works facility in West Virginia.[1][2][3] This document includes a summary of key quantitative data, detailed experimental protocols for the methodologies employed, and visualizations of relevant biological pathways and workflows.

Data Presentation

The C8 Health Project collected extensive data from approximately 69,000 participants between 2005 and 2006.[1][2][3] This included demographic information, self-reported medical diagnoses, clinical laboratory tests, and serum concentrations of ten perfluorocarbons (PFCs).[1][2][4]

Participant Demographics and PFOA Exposure

The study population was predominantly white (>97%), with income and education levels lower than the national average at the time.[5] The geometric mean serum PFOA concentration in the C8 Health Project participants was 32.91 ng/mL, which is approximately 500% higher than what was reported for the general U.S. population during a similar timeframe.[6][7]

Perfluorocarbon	Geometric Mean Serum Concentration (ng/mL) in C8 Health Project	Detection Rate (%)
PFOA (C8)	32.91	>97
PFOS	Not significantly elevated compared to general population	>97
PFHxS	Elevated by 39% compared to general population	>97
PFNA	Elevated by 73% compared to general population	>97
PFHxA	~50	~50
PFHpA	~50	~50
PFDA	~50	~50

Table 1: Summary of Serum Perfluorocarbon Concentrations in the C8 Health Project Population. Data sourced from Frisbee et al. (2009).[5][6][7]

Clinical Laboratory Findings

A comprehensive panel of clinical laboratory tests was performed on serum samples from over 65,000 participants.[5][8] The results of these tests were a critical component of the subsequent epidemiological analyses conducted by the C8 Science Panel.

Clinical Parameter	Key Findings and Associations with PFOA
Lipids	A positive association was found between serum PFOA levels and total cholesterol and LDL cholesterol.[3]
Uric Acid	An association was observed between PFOA and PFOS levels and uric acid concentrations.
Liver Enzymes	Some studies have suggested a link between PFOA exposure and alterations in liver enzymes.
Thyroid Hormones	The C8 Science Panel found a probable link between C8 exposure and thyroid disease.[9]
Kidney Function	A probable link between C8 exposure and kidney cancer was established.[9]

Table 2: Summary of Key Clinical Laboratory Findings and Associations with PFOA Exposure from the C8 Health Project. Note that "probable link" is a legal and epidemiological determination made by the C8 Science Panel based on the weight of evidence.[9][10]

Experimental Protocols

The methodologies employed in the C8 Health Project were designed to ensure high-quality data collection and analysis from a large cohort.

Participant Recruitment and Data Collection

Objective: To enroll eligible individuals from contaminated water districts and collect comprehensive health and demographic data.

Protocol:

- Eligibility: Individuals who had lived, worked, or attended school for at least one year in one of the six specified water districts with PFOA-contaminated drinking water were eligible to participate.[5]

- Enrollment: Participants could register online or in person. An independent IT company managed the informatics solutions to ensure data security.[5]

- Data Collection Components:

  - Health Survey: A detailed questionnaire was administered to collect information on demographics, medical history (self-reported diagnoses), and lifestyle factors.[4][11]

  - Anthropometric Measurements: Self-reported height and weight were collected.[4][11]

  - Blood Sample Collection: Venous blood samples were collected from consenting participants.[4][11]

  - Medical Chart Review: For 18 specific medical diagnoses, medical records were reviewed to validate the self-reported information.[5]

Serum Perfluorocarbon Analysis

Objective: To accurately quantify the serum concentrations of PFOA and other PFCs in participant samples.

Protocol:

- Laboratory: The primary laboratory for PFC analysis was Exygen Research Inc., which utilized a high-throughput platform.

- Methodology: The analytical method was a modification of a previously published protocol by Flaherty et al. (2005) and involved protein precipitation extraction followed by reverse-phase high-performance liquid chromatography/tandem mass spectrometry (HPLC-MS/MS).[5]

- Instrumentation: A triple quadrupole mass spectrometer operating in selected reaction monitoring (SRM) mode was used for detection.[5]

- Quantification: Individual mass-to-charge (m/z) transitions were monitored for each of the 10 PFCs and a 13C-PFOA surrogate was used as an internal standard.[5] The lower limit of quantification was 0.5 ng/mL.

Clinical Laboratory Testing

Objective: To perform a wide range of clinical chemistry and hematology tests on participant serum samples.

Protocol:

- Laboratory: All clinical laboratory tests were performed by LabCorp Inc.[8]

- Sample Handling: Blood samples were processed according to established protocols to yield serum for analysis.[8]

- Instrumentation and Assays: Standard, accredited clinical laboratory instrumentation and assays were used for all tests.

- Fasting Status: Participants were not required to provide a fasting blood sample. The time of the last meal was recorded, with approximately 35-40% of participants having fasted for 6 or more hours.[8]

Mandatory Visualizations

Signaling Pathway: PFOA and Peroxisome Proliferator-Activated Receptor Alpha (PPARα)

While the C8 Health Project was an epidemiological study and did not directly investigate molecular mechanisms in the participants, a significant body of research has explored the biological pathways affected by PFOA. A primary target is the Peroxisome Proliferator-Activated Receptor Alpha (PPARα), a nuclear receptor that plays a key role in lipid metabolism. [1][4][12][13][14][15]
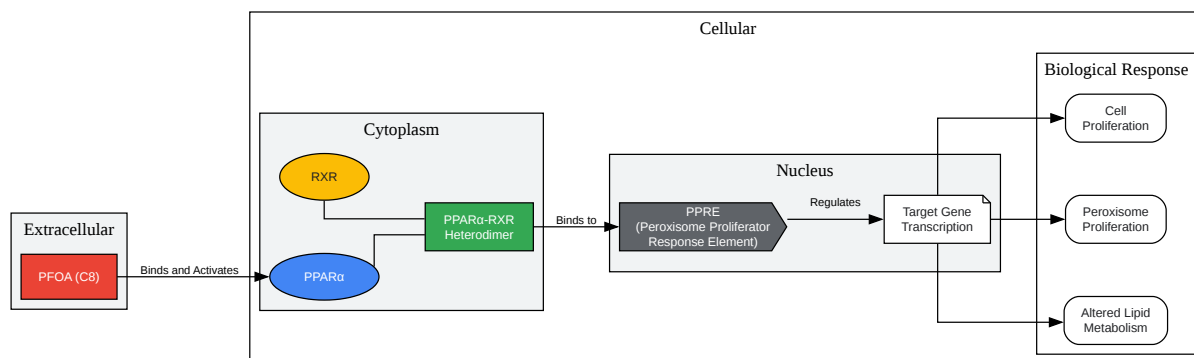
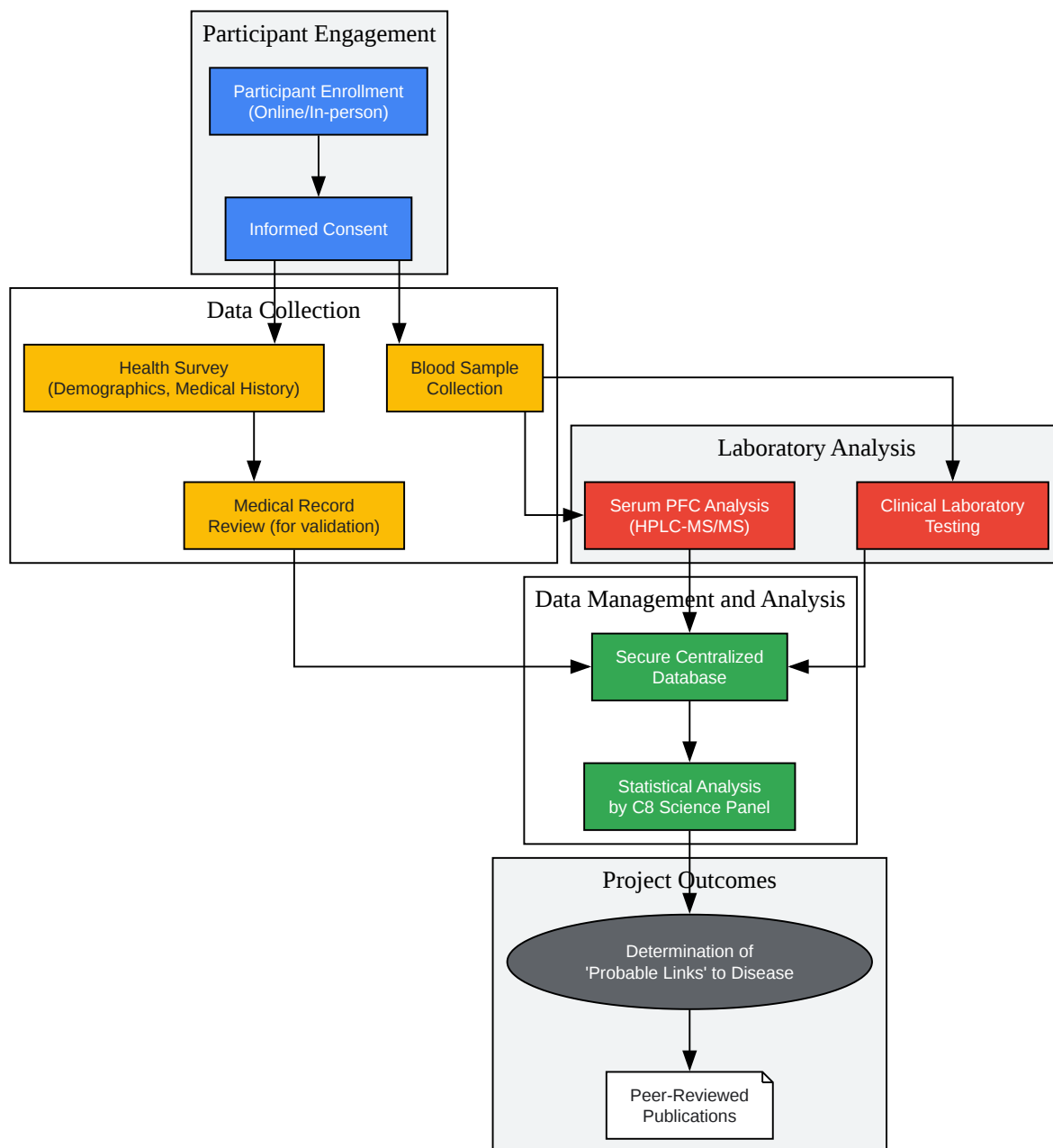Caption: PFOA activation of the PPARα signaling pathway.

Experimental Workflow: C8 Health Project Data Collection and Analysis

The workflow for the C8 Health Project involved a systematic process from participant enrollment to data analysis and the ultimate determination of probable health links.

Caption: C8 Health Project experimental and analytical workflow.

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